

performance comparison of nitrilases on 2-hexenedinitrile

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Compound Focus: 2-Hexenedinitrile

CAS No.: 13042-02-9

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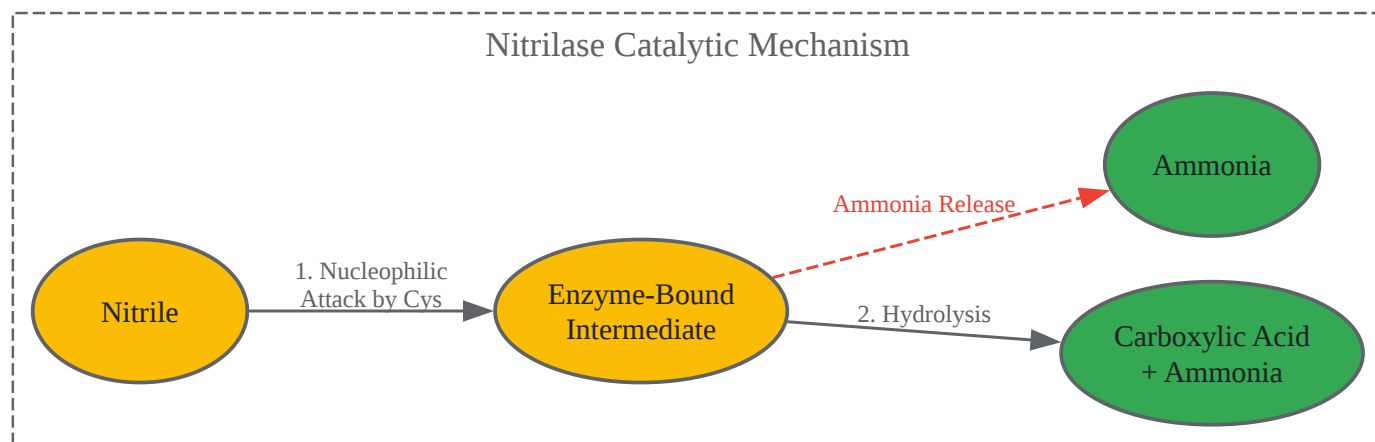
Nitrilase Classification and Sources

Nitrilases are widely distributed in nature and can be categorized based on their substrate specificity. The table below summarizes the main types and their sources, which is a starting point for identifying which class might be relevant for a dinitrile compound [1] [2]:

Type	Primary Substrate Specificity	Common Microbial Sources
Aromatic Nitrilase	Aromatic nitriles (e.g., benzonitrile)	<i>Rhodococcus</i> , <i>Pseudomonas</i>
Aliphatic Nitrilase	Aliphatic nitriles	<i>Acidovorax</i> , <i>Pseudomonas</i> , <i>Acinetobacter</i>
Arylacetonitrilase	Arylacetonitriles (e.g., phenylacetonitrile)	<i>Alcaligenes</i> , <i>Pseudomonas</i> , <i>Halomonas</i>

General Nitrilase Mechanism

While data on **2-hexenedinitrile** is unavailable, the catalytic mechanism of nitrilases is well-established. The following diagram illustrates the general hydrolysis process where a nitrile is converted to a carboxylic acid.



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This mechanism involves a catalytic triad of **Cys-Glu-Lys** [3]. The cysteine (Cys) residue performs a nucleophilic attack on the nitrile's carbon, forming a covalent enzyme-bound intermediate. This intermediate is then hydrolyzed to release the carboxylic acid and ammonia [1] [3].

Suggestions for Finding Specific Data

To obtain the performance data you need, consider these approaches:

- **Explore Specialized Databases:** Search in-depth scientific databases like **SciFinder**, **Reaxys**, or **BRENDA**, which contain curated enzymatic property data.
- **Broaden Your Search:** Look for research on nitrilase activity against **aliphatic dinitriles** or **unsaturated nitriles**, as studies on similar compounds can be highly informative.
- **Review Industrial Applications:** Examine patents and industrial microbiology literature, as companies like **Lonza** and **BASF** have developed nitrilase-based processes [1], and their technical reports may contain relevant performance data.

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